

# potassium hydroxide dissociation in aqueous solution

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## Compound of Interest

Compound Name: *Potassium hydroxide*

Cat. No.: *B072376*

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## Core Concepts of Potassium Hydroxide Dissociation

**Potassium hydroxide** (KOH) is classified as a strong base, a characteristic that defines its behavior in aqueous solutions.<sup>[1]</sup> When dissolved in water, KOH undergoes complete dissociation, meaning it separates entirely into its constituent ions: the potassium cation ( $K^+$ ) and the hydroxide anion ( $OH^-$ ).<sup>[2][3][4]</sup> This process significantly increases the concentration of hydroxide ions in the solution, leading to a highly alkaline or basic environment, typically with a pH value greater than 13.<sup>[1]</sup>

The chemical equation for the dissociation of **potassium hydroxide** in an aqueous solution is as follows:



The dissolution and subsequent dissociation of KOH in water is a notably exothermic process, releasing a significant amount of heat.<sup>[5]</sup> This is due to the high solvation energy of the resulting ions.<sup>[5]</sup>

## Dissociation Constant ( $K_b$ )

For strong bases like **potassium hydroxide**, the concept of an equilibrium constant for dissociation ( $K_b$ ) is fundamentally different from that of weak bases. Because the dissociation is essentially complete, the concentration of undissociated KOH in solution is negligible.<sup>[1][6]</sup>

Consequently, the base dissociation constant ( $K_b$ ) for KOH is very high, often cited as approaching infinity.<sup>[7]</sup> Some sources report a  $pK_b$  value, which is the negative logarithm of the base dissociation constant, to quantify its strength.

## Quantitative Data

The following tables summarize key quantitative data related to **potassium hydroxide** and its aqueous solutions.

**Table 1: Solubility of Potassium Hydroxide in Water at Various Temperatures**

Temperature (°C)	Solubility ( g/100 mL)
0	97
25	121
50	138.3
100	162.9

Data sourced from multiple references.<sup>[2][8]</sup>

**Table 2: Thermodynamic Properties of Potassium Hydroxide**

Property	Value
Standard Enthalpy of Formation ( $\Delta fH^\ominus_{298}$ )	-425.8 kJ/mol
Standard Molar Entropy ( $S^\ominus_{298}$ )	79.32 J·mol <sup>-1</sup> ·K <sup>-1</sup>
Gibbs Free Energy of Formation ( $\Delta fG^\ominus$ )	-380.2 kJ/mol

Data sourced from multiple references.<sup>[2][9][10]</sup>

**Table 3: Dissociation Constant of Potassium Hydroxide**

Constant	Value	Description
pK <sub>b</sub>	0.5	As a strong base, KOH dissociates completely. The pK <sub>b</sub> is very low, indicating high basicity. <a href="#">[11]</a>
K <sub>b</sub>	High	The dissociation constant is extremely large, signifying that the equilibrium lies far to the right. <a href="#">[7]</a>

## Experimental Protocols

The complete dissociation of KOH means that its concentration is directly related to the hydroxide ion concentration. The following protocols are standard methods for determining the concentration of a KOH solution.

### Protocol 1: Potentiometric Titration for Determination of KOH Concentration

This method determines the concentration of a **potassium hydroxide** solution by titrating it with a standardized strong acid, such as hydrochloric acid (HCl), and monitoring the pH change.

Materials:

- KOH solution of unknown concentration
- Standardized hydrochloric acid (HCl) solution (e.g., 1.00 mol dm<sup>-3</sup>)
- pH meter with a glass electrode, calibrated
- Burette
- Pipette
- Beakers

- Magnetic stirrer and stir bar
- Deionized, CO<sub>2</sub>-free water

**Procedure:**

- Preparation:
  - Rinse the pipette with a small amount of the KOH solution and then accurately transfer a known volume (e.g., 25.00 mL) into a beaker.
  - Add approximately 50 mL of deionized, CO<sub>2</sub>-free water to ensure the pH electrode is sufficiently submerged.
  - Place a magnetic stir bar in the beaker.
  - Rinse the burette with the standardized HCl solution and then fill it, ensuring no air bubbles are present in the tip. Record the initial volume.
- Titration:
  - Place the beaker on the magnetic stirrer and begin gentle stirring.
  - Immerse the calibrated pH electrode into the solution.
  - Begin adding the HCl titrant in small increments (e.g., 1.0 mL). After each addition, allow the pH reading to stabilize and record both the volume of HCl added and the corresponding pH.
  - As the pH begins to change more rapidly, reduce the increment size (e.g., to 0.1 mL or dropwise) to accurately determine the equivalence point.
  - Continue adding titrant past the equivalence point until the pH change becomes minimal again.
- Data Analysis:

- Plot a graph of pH (y-axis) versus the volume of HCl added (x-axis). The equivalence point is the midpoint of the steepest part of the curve.
- Alternatively, calculate the first derivative ( $\Delta\text{pH}/\Delta V$ ) and plot it against the average volume. The peak of this plot corresponds to the equivalence point.
- Use the volume of HCl at the equivalence point ( $V_{\text{HCl}}$ ) to calculate the molarity of the KOH solution ( $M_{\text{KOH}}$ ) using the formula:  $M_{\text{KOH}} = (M_{\text{HCl}} \times V_{\text{HCl}}) / V_{\text{KOH}}$

## Protocol 2: Conductometric Determination of Dissociation

This method relies on measuring the electrical conductivity of the solution, which is proportional to the concentration and mobility of its ions. Since KOH is a strong electrolyte, its conductivity will be high and directly related to its concentration.[12]

### Materials:

- Conductivity meter and probe
- KOH solutions of various known concentrations
- KOH solution of unknown concentration
- Volumetric flasks
- Deionized water

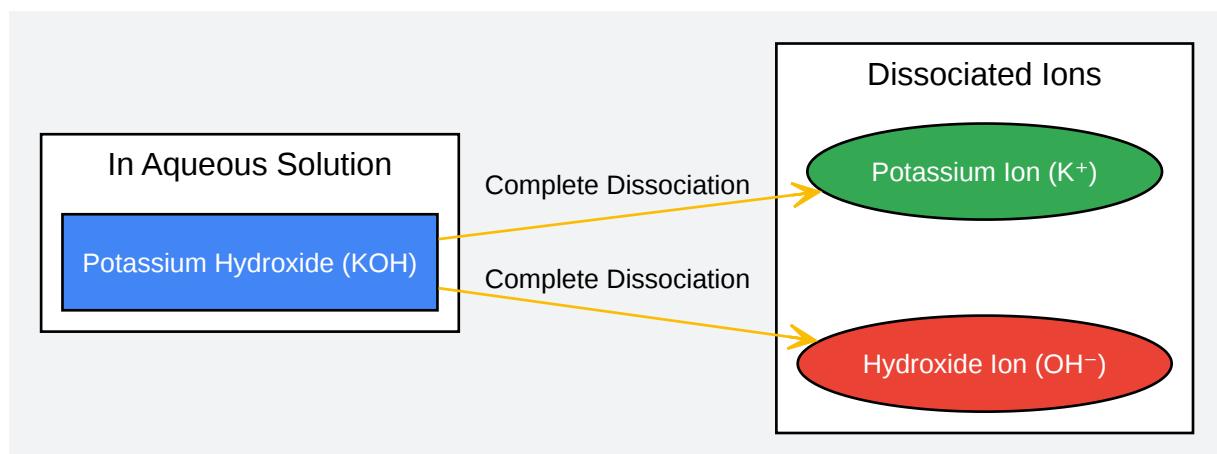
### Procedure:

- Calibration Curve:
  - Prepare a series of standard KOH solutions of known concentrations (e.g., 0.001 M, 0.005 M, 0.01 M, 0.05 M, 0.1 M) by diluting a stock solution.
  - Measure the conductivity of each standard solution, ensuring the probe is rinsed with deionized water and then with the solution to be measured before each reading.

- Plot a graph of conductivity (y-axis) versus concentration (x-axis). This should yield a linear relationship for a strong electrolyte like KOH.
- Measurement of Unknown:
  - Measure the conductivity of the unknown KOH solution using the same procedure.
- Determination of Concentration:
  - Use the calibration curve to determine the concentration of the unknown solution based on its measured conductivity.

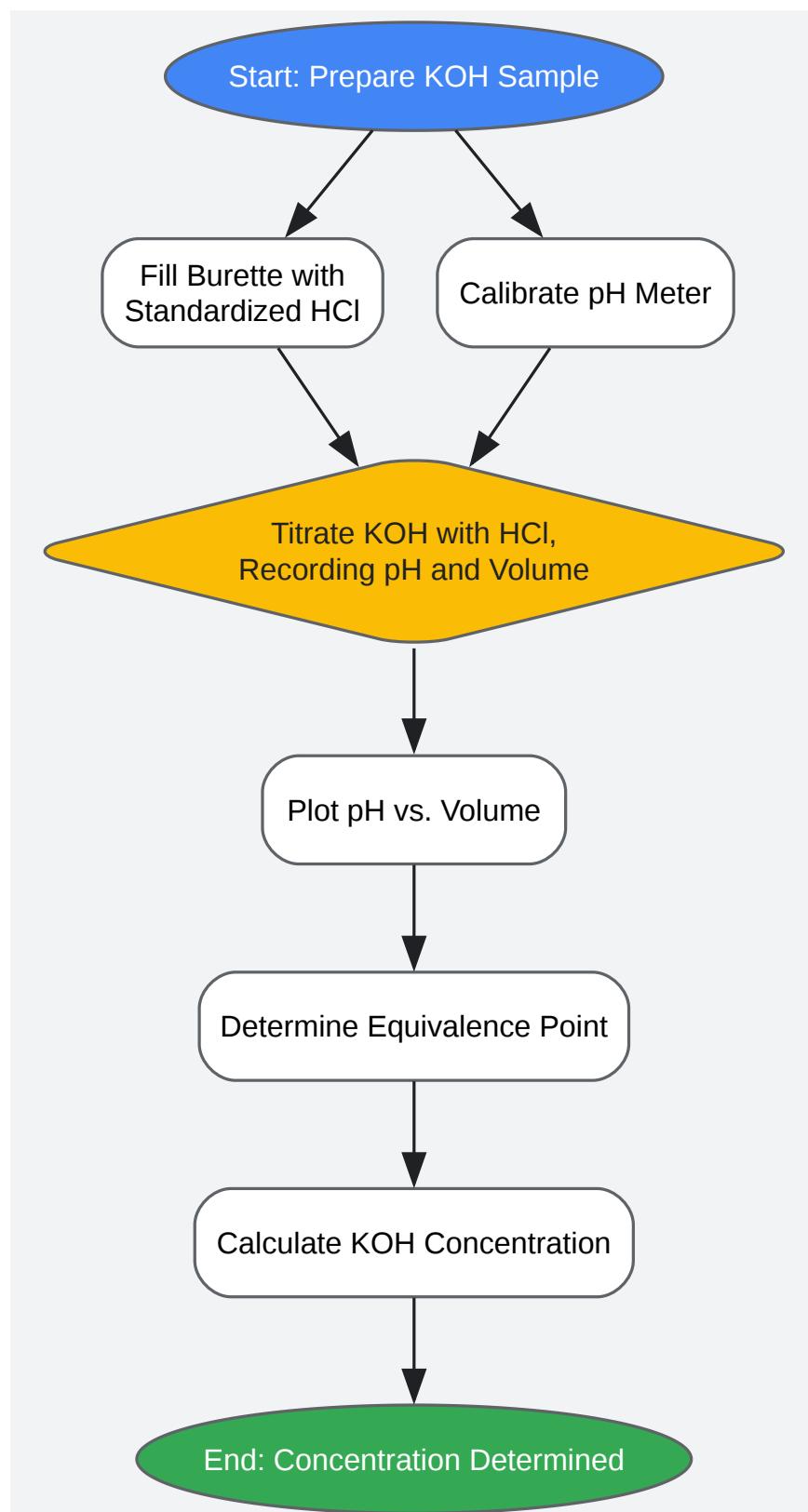
## Visualizations

The following diagrams illustrate the dissociation process and a typical experimental workflow.



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Caption: Dissociation of **potassium hydroxide** in water.

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